

# Synthesis of 4-acetoxy-3,5-dimethoxybenzaldehyde from Syringaldehyde: A Technical Guide

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## Compound of Interest

Compound Name:	4-Acetoxy-3,5-dimethoxybenzaldehyde
Cat. No.:	B1202025

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This technical guide provides a comprehensive overview of the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde** from syringaldehyde. This conversion is a fundamental acetylation reaction, protecting the phenolic hydroxyl group of syringaldehyde. This protected form is a valuable intermediate in the synthesis of various pharmaceutical compounds and complex organic molecules. This document outlines a common and efficient experimental protocol, presents key quantitative data, and visualizes the experimental workflow.

## Chemical Transformation

The synthesis involves the acetylation of the hydroxyl group of syringaldehyde (4-hydroxy-3,5-dimethoxybenzaldehyde) using an acetylating agent, typically acetic anhydride, in the presence of a base or catalyst. The reaction results in the formation of **4-acetoxy-3,5-dimethoxybenzaldehyde**, also known as syringaldehyde acetate.[\[1\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative data associated with the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde** from syringaldehyde. The data is compiled from typical laboratory-scale syntheses and may vary based on specific reaction conditions and scale.

Parameter	Value	Reference
Reactant	Syringaldehyde	[2][3]
Molar Mass	182.17 g/mol	[3]
Acetylating Agent	Acetic Anhydride	[4][5]
Molar Mass	102.09 g/mol	N/A
Product	4-acetoxy-3,5-dimethoxybenzaldehyde	[1]
Molar Mass	224.21 g/mol	[1]
Typical Solvent	Pyridine or solvent-free	[4]
Catalyst/Base	Sodium hydroxide or catalytic acid/base	[4][5]
Reaction Temperature	Room temperature to 60°C	[4]
Reaction Time	1 - 24 hours	[4]
Typical Yield	85 - 97%	[4]
Purity	>97% after purification	[6]

## Experimental Protocol

This section details a standard laboratory procedure for the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde** from syringaldehyde. This protocol is based on established methods for the acetylation of phenolic compounds.[4][5]

### Materials:

- Syringaldehyde
- Acetic Anhydride
- 10% Sodium Hydroxide Solution
- Crushed Ice

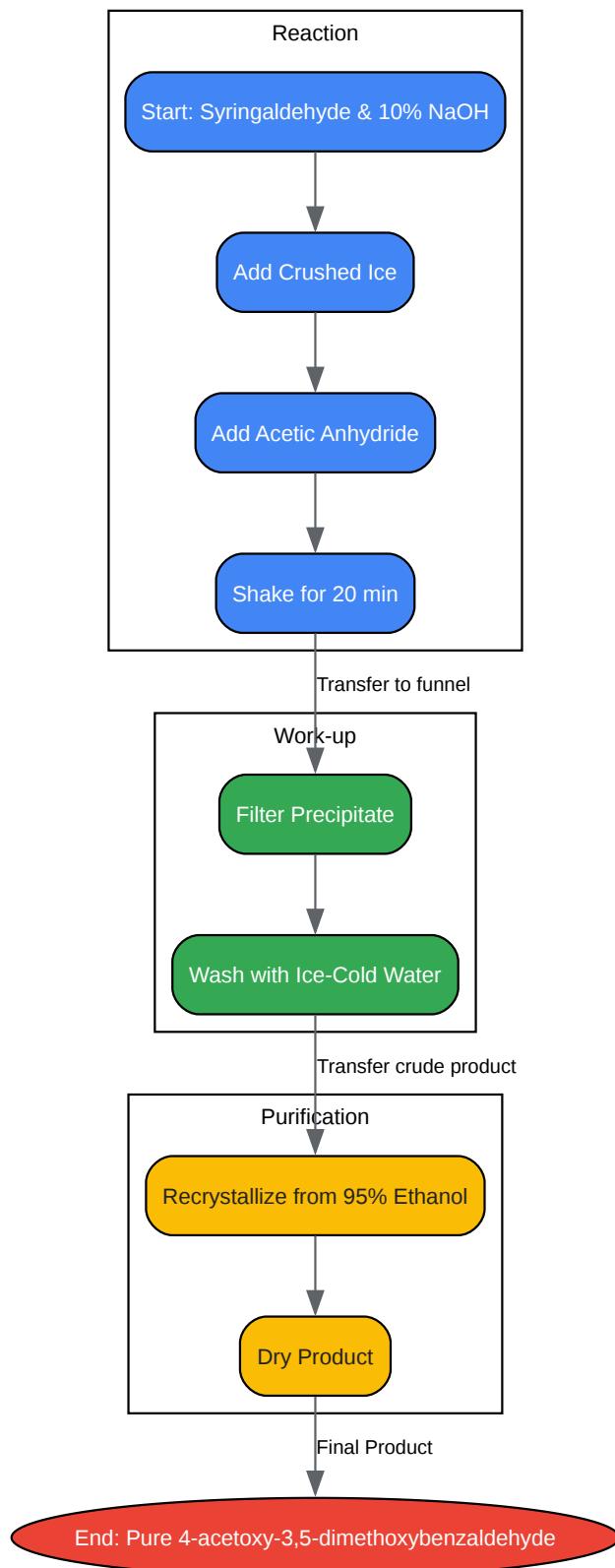
- Deionized Water
- 95% Ethanol
- Conical Flask (250 mL)
- Buchner Funnel and Flask
- Filter Paper
- Stirring Apparatus

**Procedure:**

- Dissolution of Syringaldehyde: In a 250 mL conical flask, dissolve 1.5 g of syringaldehyde in 25 mL of 10% sodium hydroxide solution.
- Cooling: Cool the solution by adding approximately 30 g of crushed ice.
- Addition of Acetic Anhydride: While stirring, add 4 mL of acetic anhydride to the cooled solution.
- Reaction: Stopper the flask and shake vigorously for 20 minutes. A cloudy, milky white precipitate of **4-acetoxy-3,5-dimethoxybenzaldehyde** will form.
- Isolation of Product: Filter the precipitate using a Buchner funnel.
- Washing: Wash the collected solid with ice-cold water to remove any unreacted starting materials and impurities.
- Recrystallization: Recrystallize the crude product from 95% ethanol to obtain pure, white crystalline needles of **4-acetoxy-3,5-dimethoxybenzaldehyde**.
- Drying: Dry the purified product in a desiccator or a vacuum oven at a low temperature.

## Experimental Workflow Visualization

The following diagram illustrates the key stages of the synthesis process, from the initial reaction to the final purified product.



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Caption: Experimental workflow for the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde**.

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## References

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- To cite this document: BenchChem. [Synthesis of 4-acetoxy-3,5-dimethoxybenzaldehyde from Syringaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202025#4-acetoxy-3-5-dimethoxybenzaldehyde-synthesis-from-syringaldehyde>]

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